

CAS number and chemical structure of Hydroabietyl alcohol.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hydroabietyl alcohol*

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An In-depth Technical Guide to Hydroabietyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hydroabietyl alcohol**, a versatile derivative of natural wood rosin. The information presented herein is intended to support research, development, and formulation activities by providing detailed chemical, physical, and procedural data.

Chemical Identity and Structure

Hydroabietyl alcohol is the collective term for a mixture of saturated, monohydric alicyclic alcohols produced by the hydrogenation and reduction of rosin acids derived from pine resin. Due to the nature of the raw material and the manufacturing process, commercial

Hydroabietyl alcohol is a mixture of various isomers of dodecahydrophenanthrenemethanol.

The primary chemical identifier for **Hydroabietyl alcohol** is its Chemical Abstracts Service (CAS) number. It is commonly referenced by two CAS numbers, which may denote different isomeric mixtures or grades of the substance.

Identifier	Value
Primary CAS Number	26266-77-3
Alternate CAS Number	13393-93-6
Chemical Name	[(1R,4aR,4bS,10aR)-1,4a-dimethyl-7-propan-2-yl-2,3,4,4b,5,6,7,9,10,10a-decahydrophenanthren-1-yl]methanol
Synonyms	Dihydroabietyl alcohol, Abitol™, Tetrahydroabietyl alcohol
Molecular Formula	C ₂₀ H ₃₄ O[1]
Molecular Weight	290.48 g/mol [2]

The chemical structure of a representative isomer of **Hydroabietyl alcohol** is depicted below. The core structure is a hydrogenated phenanthrene ring system with a hydroxymethyl group, a dimethyl substitution, and an isopropyl group.

Canonical

SMILES:CC(C)C1CC[C@H]2C(=C1)CC[C@@H]3[C@@]2(CCC[C@@]3(C)CO)C[1]

Physicochemical Properties

Hydroabietyl alcohol is a colorless to light yellow, viscous, tacky, balsamic resinous liquid at room temperature.[3] Its physical properties make it an effective plasticizer, tackifier, and viscosity-controlling agent in a wide range of applications.[4]

The following table summarizes the key quantitative physicochemical properties of typical commercial grades of **Hydroabietyl alcohol**.

Property	Value	Test Method Reference
Appearance	Light color, transparent, sticky liquid	Visual
Color, Gardner	≤ 2[4]	ASTM D1544[5][6][7][8][9]
Acid Value	0.1 - 70 mg KOH/g (Varies by grade)[3][4]	ASTM D465[10][11][12]
Viscosity @ 50 °C	4000 - 7500 mPa·s (cP)[3][4]	Brookfield Viscometry
Refractive Index @ 20 °C	1.5100 - 1.5300[3][4][13]	Refractometry
Specific Gravity @ 25 °C	~1.008 g/cm ³ [13]	Hydrometry/Pycnometry
Boiling Point	~387 °C @ 760 mmHg	N/A
Solubility	Soluble in alcohols, esters, ketones, and hydrocarbons; Insoluble in water.[13]	N/A

Experimental Protocols

Accurate characterization of **Hydroabietyl alcohol** is crucial for its application in research and industry. The following sections detail the methodologies for determining its key properties.

Determination of Acid Value (ASTM D465)

The acid number represents the mass of potassium hydroxide (KOH) in milligrams that is required to neutralize one gram of the chemical substance. This value is an indicator of the residual free acids from the rosin starting material.

Principle: The sample is dissolved in a suitable solvent mixture and titrated with a standardized solution of potassium hydroxide. The endpoint can be determined potentiometrically or by using an internal colorimetric indicator. The potentiometric method is preferred for colored samples and is considered the referee method.[10][12]

Methodology (Potentiometric Titration):

- **Sample Preparation:** Accurately weigh an appropriate amount of the **Hydroabietyl alcohol** sample into a beaker.
- **Dissolution:** Dissolve the sample in a solvent mixture, typically composed of toluene, isopropyl alcohol, and a small amount of water.
- **Titration Setup:** Place the beaker on a magnetic stirrer and immerse a calibrated pH electrode and the burette tip into the solution.
- **Titration:** Titrate the stirred solution with a standardized solution of alcoholic potassium hydroxide (e.g., 0.1 N). Record the pH and titrant volume readings throughout the titration.
- **Endpoint Determination:** The endpoint is the point of maximum inflection on the titration curve, which corresponds to the equivalence point.
- **Calculation:** The acid number is calculated using the following formula: $\text{Acid Number (mg KOH/g)} = (A \times N \times 56.1) / W$ Where:
 - A = volume of KOH solution required for titration (mL)
 - N = normality of the KOH solution
 - W = weight of the sample (g)

Determination of Color (ASTM D1544)

The Gardner color scale is used to measure the color of transparent liquids. It is a single-number scale ranging from 1 (pale yellow) to 18 (deep brown).

Principle: The color of the liquid sample is determined by direct visual comparison with a set of calibrated glass standards of known Gardner color.^{[5][8]}

Methodology:

- **Apparatus:** A set of Gardner color standard glass discs and a suitable apparatus for comparing the sample and the standard in clear glass tubes with a specific path length. The viewing field should be illuminated with a standard light source (CIE Illuminant C) and have a black background.^[6]

- **Sample Preparation:** The sample must be clear and free of any suspended matter. If the material is cloudy, it should be filtered.[\[6\]](#)
- **Comparison:** Fill a standard glass tube with the **Hydroabietyl alcohol** sample. Place the sample tube in the comparator.
- **Matching:** Systematically compare the color of the sample with the Gardner glass standards, looking for the closest match in terms of brightness and saturation, while ignoring any hue differences.[\[6\]](#)
- **Reporting:** The Gardner color of the sample is reported as the number of the matching standard. If the sample color falls between two standards, it can be reported as such (e.g., "between 2 and 3").

Determination of Viscosity (Brookfield Method)

Viscosity is a measure of a fluid's resistance to flow. For a viscous material like **Hydroabietyl alcohol**, a rotational viscometer is commonly used.

Principle: A Brookfield viscometer measures viscosity by determining the torque required to rotate a spindle submerged in the fluid at a constant speed. The viscous drag of the fluid against the spindle is proportional to its viscosity.[\[14\]](#)

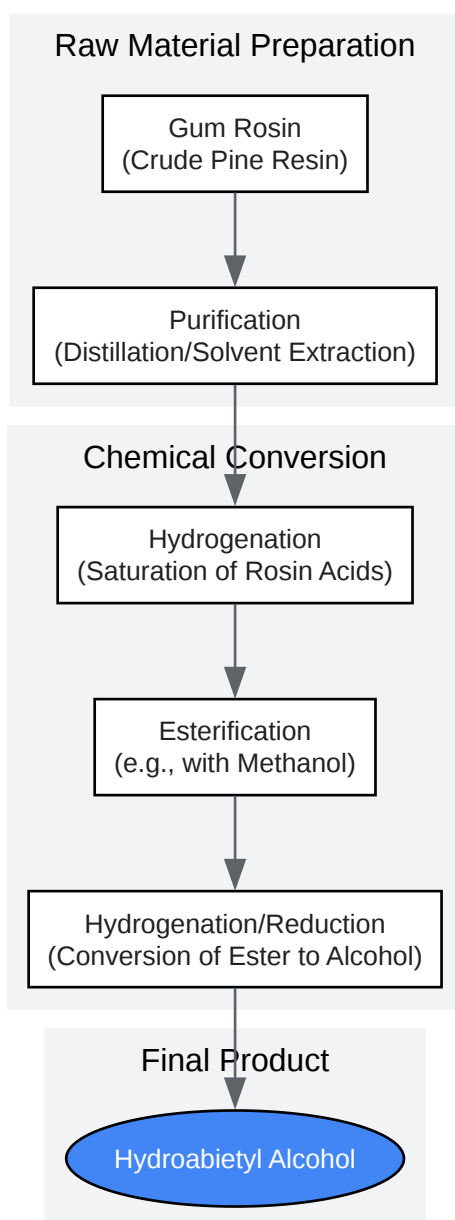
Methodology:

- **Instrument Setup:** Turn on the viscometer and allow it to auto-zero. Select an appropriate spindle and rotational speed based on the expected viscosity of the sample. For highly viscous materials, a smaller spindle and lower speed are generally used.[\[15\]](#)[\[16\]](#)
- **Sample Preparation:** Place the **Hydroabietyl alcohol** sample in a container. If the measurement is to be performed at a specific temperature (e.g., 50 °C), use a temperature-controlled water bath to bring the sample to the target temperature.
- **Spindle Immersion:** Immerse the selected spindle into the sample until the fluid level reaches the immersion mark on the spindle's shaft. Avoid trapping air bubbles.[\[17\]](#)

- **Measurement:** Turn on the viscometer motor. Allow the reading on the display to stabilize. The instrument will display the viscosity in centipoise (mPa·s) or show a torque percentage.
- **Data Recording:** Record the viscosity value, temperature, spindle number, and rotational speed.^[17] For a valid measurement, the torque reading should ideally be within the recommended range for the instrument (e.g., 10-100%).

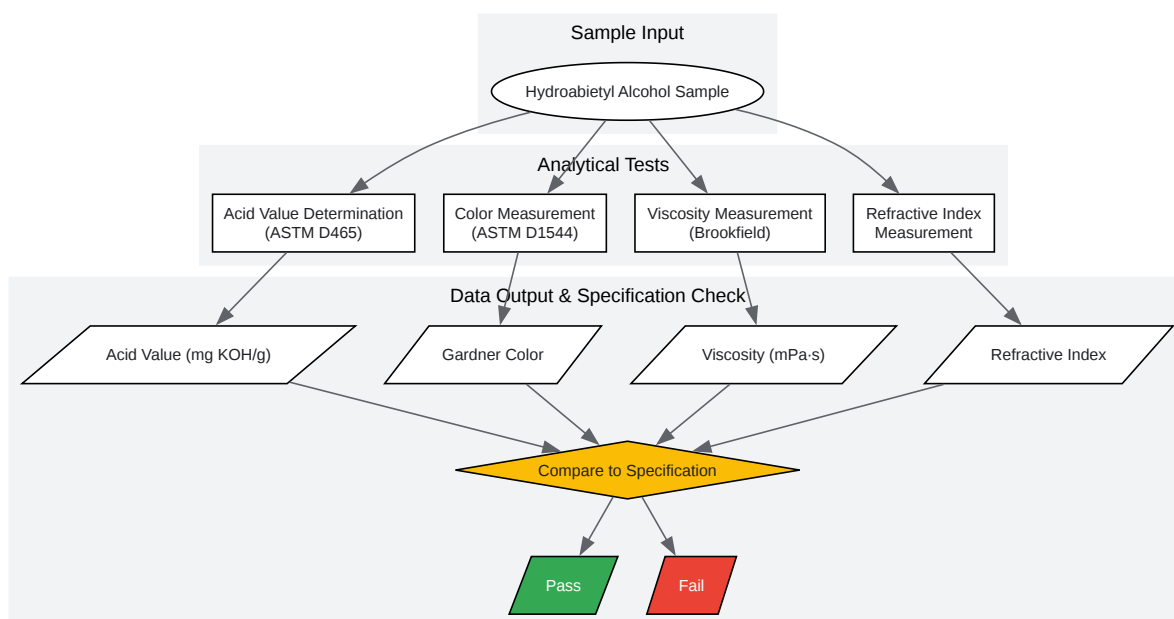
Process and Workflow Diagrams

The following diagrams illustrate the logical relationships in the production and analysis of **Hydroabietyl alcohol**.



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Caption: Production workflow for **Hydroabietyl alcohol** from Gum Rosin.



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Caption: Quality control workflow for **Hydroabietyl alcohol** analysis.

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- To cite this document: BenchChem. [CAS number and chemical structure of Hydroabietyl alcohol.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b213077#cas-number-and-chemical-structure-of-hydroabietyl-alcohol]

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